Preparing BAY-985 Stock Solution with DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*BAY-985*
CAS No.:	*2409479-29-2*
Cat. No.:	*B605962*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the preparation, storage, and handling of stock solutions of **BAY-985**, a potent and selective dual inhibitor of TANK-binding kinase 1 (TBK1) and I-kappa-B kinase epsilon (IKKε)[1][2][3]. Adherence to this protocol is crucial for ensuring the stability, and consistent performance of **BAY-985** in downstream experimental applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **BAY-985**, essential for accurate stock solution preparation and experimental design.

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
Molecular Weight	553.58 g/mol	[1][2]
Molecular Formula	$C_{27}H_{30}F_3N_9O$	[1][2]
Appearance	Light yellow to yellow solid	[1]
Solubility in DMSO	≥ 50 mg/mL (90.32 mM)	[1][2]
Purity	≥ 98% (typically ~99.69%)	[1]
Storage (Powder)	-20°C for up to 3 years	[1][2]
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	[1][2]

Experimental Protocol: Preparing a 10 mM **BAY-985** Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **BAY-985** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BAY-985** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

© 2026 BenchChem. All rights reserved.

Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of **BAY-985** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of atmospheric moisture.
- Weighing: Carefully weigh out the desired amount of **BAY-985** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.54 mg of **BAY-985**.
- Solubilization:
  - Add the weighed **BAY-985** powder to a sterile microcentrifuge tube or amber vial.
  - Add the calculated volume of fresh, anhydrous DMSO. For a 10 mM solution from 5.54 mg of **BAY-985**, add 1 mL of DMSO.
  - Cap the tube/vial securely.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates. It is noted that hygroscopic DMSO can significantly impact solubility, so the use of newly opened DMSO is recommended[1].
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes[1].
  - Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.
  - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year)[1][2].

© 2026 BenchChem. All rights reserved.

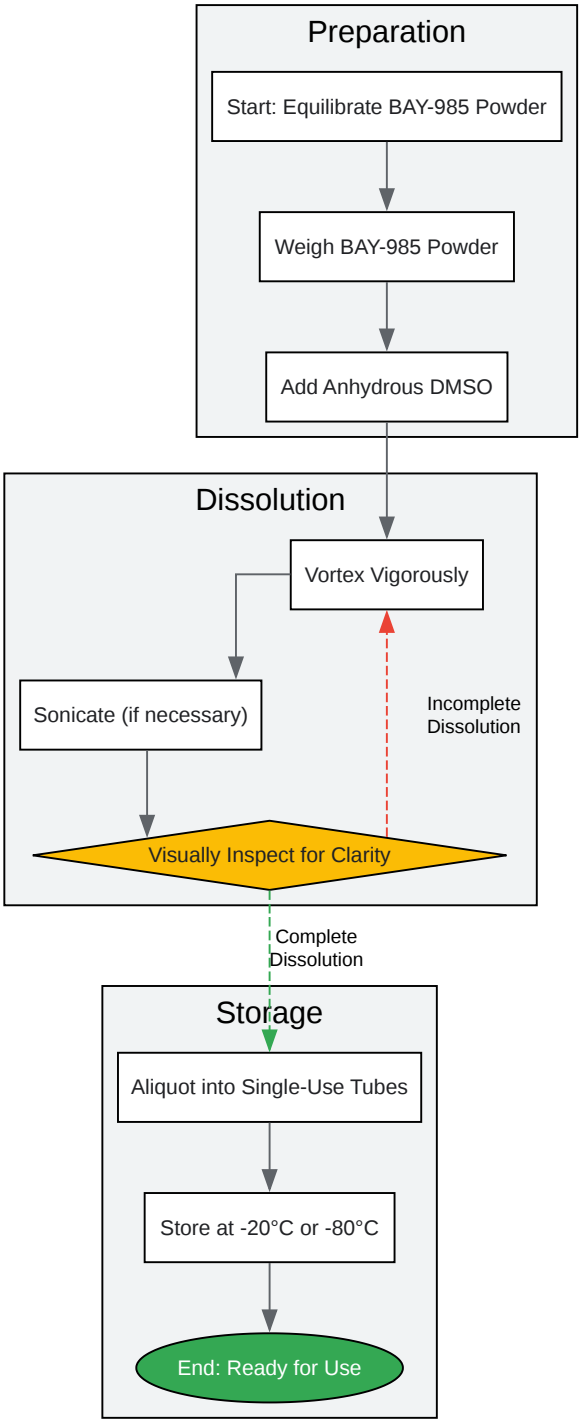
Safety Precautions:

- Handle **BAY-985** powder in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information before handling.

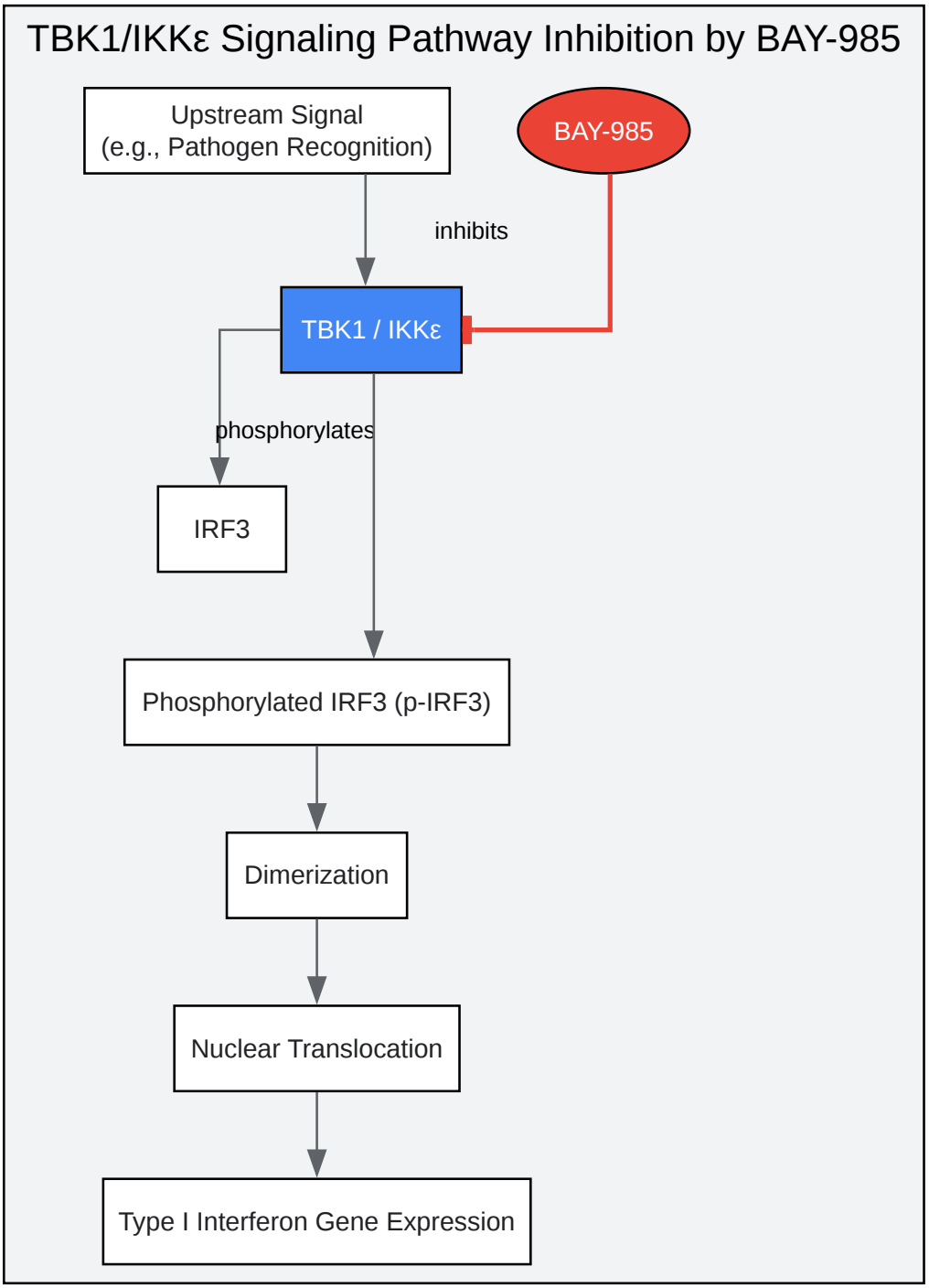
Visualizations

The following diagrams illustrate the experimental workflow for preparing the **BAY-985** stock solution and the signaling pathway it inhibits.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Discovery of BAY-985, a Highly Selective TBK1/IKKε Inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Preparing BAY-985 Stock Solution with DMSO: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605962/docs#preparing-bay-985-stock-solution-with-dmso-an-application-note-and-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.